

# Technical Support Center: Tetrahydrofuran (THF) Purification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetrahydrofuran

Cat. No.: B095107

[Get Quote](#)

Welcome to the Technical Support Center for the safe handling and purification of **Tetrahydrofuran** (THF). This resource provides researchers, scientists, and drug development professionals with essential information on detecting and removing potentially hazardous peroxides from THF before use in experiments.

## Frequently Asked Questions (FAQs)

Q1: Why do I need to worry about peroxides in my THF?

A1: **Tetrahydrofuran**, like other ethers, can react with atmospheric oxygen upon exposure to air and light to form explosive peroxides.[1] These peroxides are sensitive to shock, heat, friction, and static discharge, and can detonate violently, especially when concentrated during processes like distillation or evaporation.[1][2] Using THF contaminated with high levels of peroxides poses a significant safety risk in the laboratory.

Q2: How can I tell if my THF contains peroxides?

A2: You should always assume that an opened container of THF may contain peroxides.[3] Visual inspection for crystals around the cap or within the liquid is a critical first step; if crystals are present, do not handle the container and contact your institution's Environmental Health & Safety (EHS) office immediately.[4][5] For routine checks, several qualitative and semi-quantitative tests can be performed.[6]

Q3: What is the difference between stabilized and unstabilized THF?

A3: Stabilized THF contains an inhibitor, such as butylated hydroxytoluene (BHT), to slow down the rate of peroxide formation.<sup>[7][8]</sup> Unstabilized THF does not contain an inhibitor and will form peroxides more rapidly.<sup>[9]</sup> For applications where the stabilizer may interfere, such as in certain UV-sensitive experiments or polymerizations, unstabilized THF is used, but it requires more stringent monitoring for peroxides.<sup>[7][10]</sup>

Q4: How often should I test my THF for peroxides?

A4: The frequency of testing depends on whether the THF is stabilized and how it is stored. A general guideline is:

- Uninhibited (unstabilized) THF: Test every 3 months after opening.<sup>[5]</sup>
- Inhibited (stabilized) THF: Test every 12 months after opening.<sup>[5]</sup>
- Before any concentration step (distillation or evaporation): Always test immediately before the procedure, regardless of the last test date.<sup>[11][12]</sup>

Q5: What are the acceptable limits for peroxides in THF for different applications?

A5: The acceptable peroxide concentration depends on the intended use. The following table summarizes general recommendations.

Peroxide Concentration (ppm)	Hazard Level & Recommended Action
0 - 3 ppm	Generally considered safe for most applications, including distillation (always leave at least 10% residual volume).[2]
3 - 30 ppm	Moderate hazard. Avoid concentration. Suitable for some chromatography applications where the solvent is not subsequently evaporated. Disposal is recommended if the THF is not to be used soon.[2][13]
> 30 ppm	Unacceptable and potentially hazardous. The THF must be treated to remove peroxides before use or disposed of as hazardous waste. [2][13]
> 100 ppm	Serious hazard. Do not handle. Contact your institution's EHS for immediate disposal.[14]
Visible Crystals	Extreme Explosion Hazard. Do not touch or move the container. Evacuate the area and contact EHS or emergency personnel immediately.[4]

## Troubleshooting Guide

Problem 1: My peroxide test strip gives an ambiguous or faint color.

- Possible Cause: The test strip may not have been used correctly, or the peroxide concentration is very low.
- Solution:
  - Ensure you are following the manufacturer's instructions for the test strips. Some require the addition of a drop of deionized water after the solvent has evaporated.[15]
  - Perform a more sensitive qualitative test, such as the potassium iodide (KI) in acetic acid method described in the protocols below. A faint yellow color indicates a low but present

concentration of peroxides.[\[16\]](#)

- If in doubt, treat the THF as if it contains a low level of peroxides and consider purification if your application is sensitive.

Problem 2: After treating my THF with ferrous sulfate, the peroxide test is still positive.

- Possible Cause: The ferrous sulfate solution may not have been freshly prepared, or an insufficient amount was used. The reaction may also require more vigorous mixing or a longer contact time.
- Solution:
  - Prepare a fresh solution of acidified ferrous sulfate as described in the protocol. The effectiveness of the solution decreases over time.[\[17\]](#)
  - Ensure vigorous shaking in a separatory funnel for several minutes to maximize contact between the aqueous and organic layers.[\[18\]](#)
  - Repeat the washing step with a fresh portion of the ferrous sulfate solution and re-test for peroxides.

Problem 3: My activated alumina column is no longer effectively removing peroxides.

- Possible Cause: The alumina has become saturated with peroxides and moisture, reducing its activity.
- Solution:
  - The activated alumina needs to be regenerated or replaced. To regenerate, the alumina can be heated in a furnace. A common procedure involves heating to 200-400°C for several hours while passing a stream of inert gas, like nitrogen, through it.[\[19\]](#)[\[20\]](#)[\[21\]](#)
  - Always handle the spent alumina with care as it contains concentrated peroxides. Before regeneration, it is a good practice to rinse the column with a dilute, acidified solution of ferrous sulfate or potassium iodide to reduce the adsorbed peroxides.[\[22\]](#)

Problem 4: I need to use unstabilized THF, but it forms peroxides too quickly.

- Possible Cause: Improper storage of the unstabilized THF.
- Solution:
  - Purchase unstabilized THF in small quantities that will be used quickly.[\[1\]](#)
  - Store the container under an inert atmosphere (e.g., nitrogen or argon) to displace oxygen.
  - Keep the container in a cool, dark place, as light and heat accelerate peroxide formation.  
[\[1\]](#)[\[5\]](#)
  - If you have a solvent purification system (SPS), passing the THF through activated alumina columns immediately before use is an effective way to obtain peroxide-free, unstabilized solvent.[\[10\]](#)

## Experimental Protocols

### Protocol 1: Peroxide Detection

#### Method A: Semi-Quantitative Test Strips

- Dip a peroxide test strip into the THF for 1 second.[\[13\]](#)
- Remove the strip and shake off any excess liquid.[\[15\]](#)
- Wait for the time specified by the manufacturer (typically 5-15 seconds).[\[15\]](#)
- If testing in an organic solvent like THF, it may be necessary to add one drop of deionized water to the test pad after the THF has evaporated.[\[15\]](#)
- Compare the color of the test pad to the color scale provided with the strips to estimate the peroxide concentration in ppm.[\[13\]](#)

#### Method B: Potassium Iodide (KI) Qualitative Test

- In a clean, dry test tube, mix 1 mL of the THF to be tested with 1 mL of glacial acetic acid.  
[\[16\]](#)

- Add approximately 100 mg of potassium iodide (or a few drops of a freshly prepared 5% aqueous KI solution).[\[3\]](#)[\[16\]](#)
- Shake the mixture. The formation of a yellow to brown color indicates the presence of peroxides.[\[6\]](#)[\[23\]](#)
  - Faint Yellow: Low concentration of peroxides.
  - Brown: High and dangerous concentration of peroxides.

## Protocol 2: Peroxide Removal

### Method A: Treatment with Activated Alumina

This method is suitable for removing low to moderate levels of peroxides and can also dry the solvent.

- Set up a chromatography column packed with basic or neutral activated alumina. A column with a height of about 10-20 cm is typically sufficient for laboratory-scale purification.
- Pass the THF through the column under gravity or with a slight positive pressure of an inert gas (e.g., nitrogen).[\[10\]](#)[\[24\]](#)
- Collect the peroxide-free THF in a clean, dry flask, preferably under an inert atmosphere.
- Test the eluted THF for peroxides using one of the methods in Protocol 1 to confirm their removal.
- Important: The alumina column will now contain concentrated peroxides. Decontaminate the alumina by slowly passing a dilute acidified ferrous sulfate solution through the column before disposal or regeneration.[\[22\]](#)

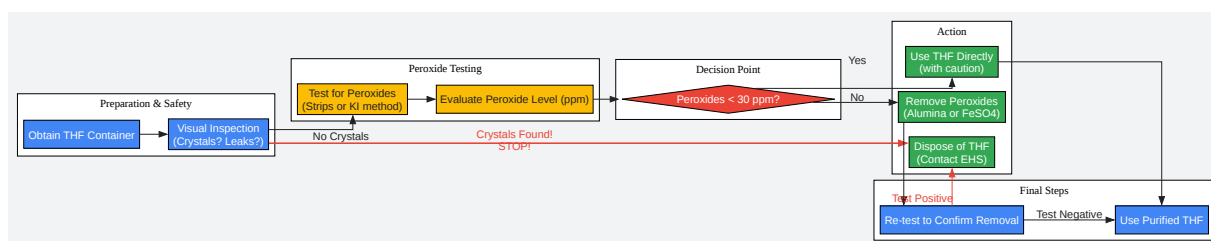
### Method B: Washing with Acidified Ferrous Sulfate

This is a common and effective method for destroying peroxides.

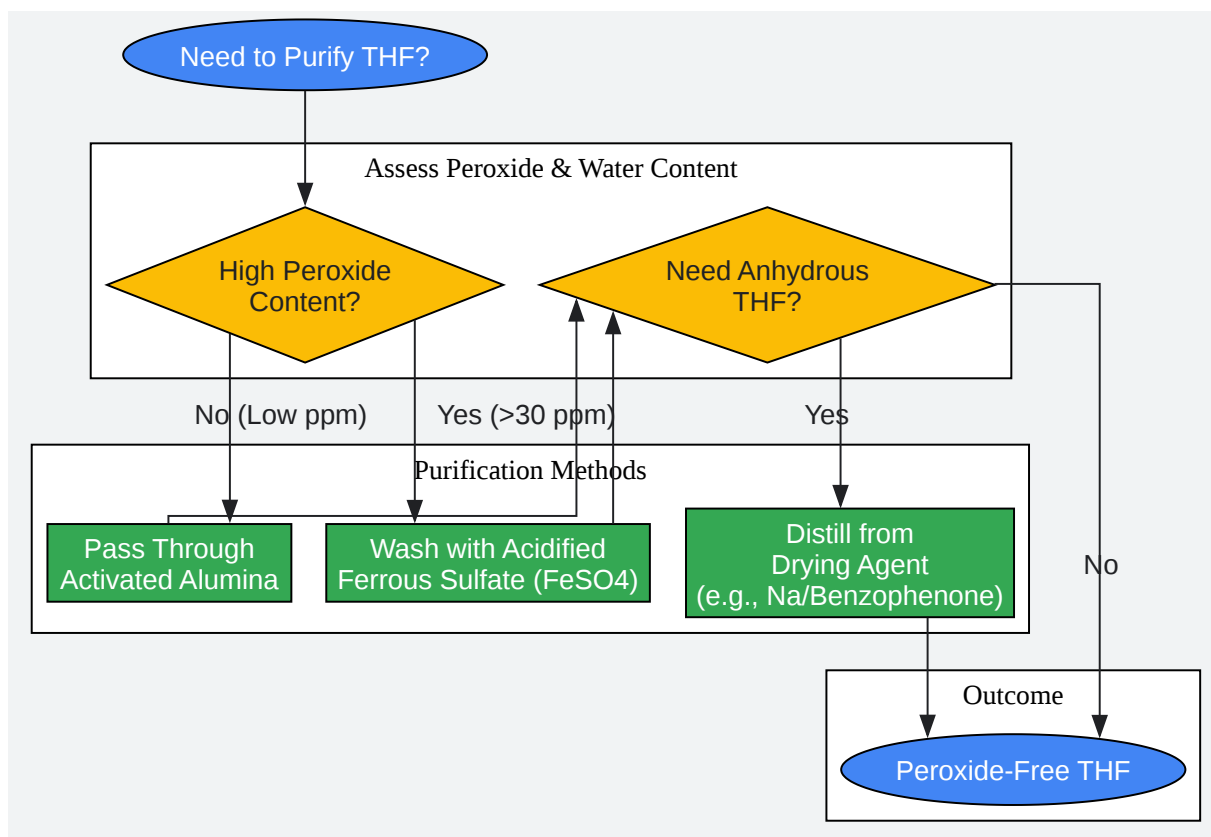
- Prepare a fresh solution of acidified ferrous sulfate by dissolving 60 g of  $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$  in 100 mL of water and adding 6 mL of concentrated sulfuric acid.[\[17\]](#)

- Place the THF to be purified in a separatory funnel.
- Add approximately 20% of the THF volume of the ferrous sulfate solution (e.g., 20 mL of solution for 100 mL of THF).<sup>[17]</sup>
- Stopper the funnel and shake vigorously for 1-2 minutes, remembering to vent frequently.
- Allow the layers to separate, then drain and discard the lower aqueous layer.
- Wash the THF with water to remove any residual acid and iron salts.
- Dry the THF over a suitable drying agent (e.g., anhydrous magnesium sulfate or calcium chloride), then filter.
- Test the purified THF for peroxides to ensure complete removal.

## Diagrams







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ehs.mit.edu](http://ehs.mit.edu) [[ehs.mit.edu](http://ehs.mit.edu)]
- 2. [riskmanagement.sites.olt.ubc.ca](http://riskmanagement.sites.olt.ubc.ca) [[riskmanagement.sites.olt.ubc.ca](http://riskmanagement.sites.olt.ubc.ca)]

- 3. [ehs.washington.edu](https://ehs.washington.edu) [[ehs.washington.edu](https://ehs.washington.edu)]
- 4. [usu.edu](https://usu.edu) [[usu.edu](https://usu.edu)]
- 5. [ehs.umich.edu](https://ehs.umich.edu) [[ehs.umich.edu](https://ehs.umich.edu)]
- 6. [Issuu](https://issuu.com) [[issuu.com](https://issuu.com)]
- 7. Page loading... [[guidechem.com](https://guidechem.com)]
- 8. [4seasonpoolcare.ca](https://4seasonpoolcare.ca) [[4seasonpoolcare.ca](https://4seasonpoolcare.ca)]
- 9. 109-99-9 · Tetrahydrofuran, Stabilizer Free · 209-06811 · 205-06813[[Detail Information](#)] | [[Synthesis & Materials](#)][[Analytical Chemistry](#)][[Pharma Manufacturing & QC](#)][[Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation](#)] [[labchem-wako.fujifilm.com](https://labchem-wako.fujifilm.com)]
- 10. [ehs.wisc.edu](https://ehs.wisc.edu) [[ehs.wisc.edu](https://ehs.wisc.edu)]
- 11. [ors.od.nih.gov](https://ors.od.nih.gov) [[ors.od.nih.gov](https://ors.od.nih.gov)]
- 12. [riskmanagement.sites.olt.ubc.ca](https://riskmanagement.sites.olt.ubc.ca) [[riskmanagement.sites.olt.ubc.ca](https://riskmanagement.sites.olt.ubc.ca)]
- 13. [activatedaluminaballs.com](https://activatedaluminaballs.com) [[activatedaluminaballs.com](https://activatedaluminaballs.com)]
- 14. 8.4.7 Peroxide-Forming Chemical (PFC) Disposal Requirements | UMN University Health & Safety [[hsrm.umn.edu](https://hsrm.umn.edu)]
- 15. Organic Peroxide Formers: Testing and Labeling – USC Environmental Health & Safety [[ehs.usc.edu](https://ehs.usc.edu)]
- 16. Standard Operating Procedures (SOP) for peroxide forming compounds | Chemistry | University of Waterloo [[uwaterloo.ca](https://uwaterloo.ca)]
- 17. Page loading... [[guidechem.com](https://guidechem.com)]
- 18. Sciencemadness Discussion Board - removing peroxides from thf with ferrous sulfate - Powered by XMB 1.9.11 [[sciencemadness.org](https://sciencemadness.org)]
- 19. How to Regenerate Activated Alumina [[yamtop.com](https://yamtop.com)]
- 20. [reddit.com](https://reddit.com) [[reddit.com](https://reddit.com)]
- 21. [sse.co.th](https://sse.co.th) [[sse.co.th](https://sse.co.th)]
- 22. [operations.ok.ubc.ca](https://operations.ok.ubc.ca) [[operations.ok.ubc.ca](https://operations.ok.ubc.ca)]
- 23. Removal of peroxide from thf mfg of thf using activated alumina balls | PDF [[slideshare.net](https://slideshare.net)]
- 24. Purification of Tetrahydrofuran - Chempedia - LookChem [[lookchem.com](https://lookchem.com)]
- To cite this document: BenchChem. [Technical Support Center: Tetrahydrofuran (THF) Purification]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b095107#removing-peroxides-from-tetrahydrofuran-before-use>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)